

(Rac)-Lonafarnib: A Technical Overview of its Core Molecular Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (Rac)-Lonafarnib

Cat. No.: B12464214

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For researchers and professionals in drug development, a precise understanding of a compound's fundamental physicochemical properties is paramount. This document provides a concise technical summary of the molecular weight and chemical formula for **(Rac)-Lonafarnib**, a compound of significant interest in various therapeutic areas.

Core Molecular Data

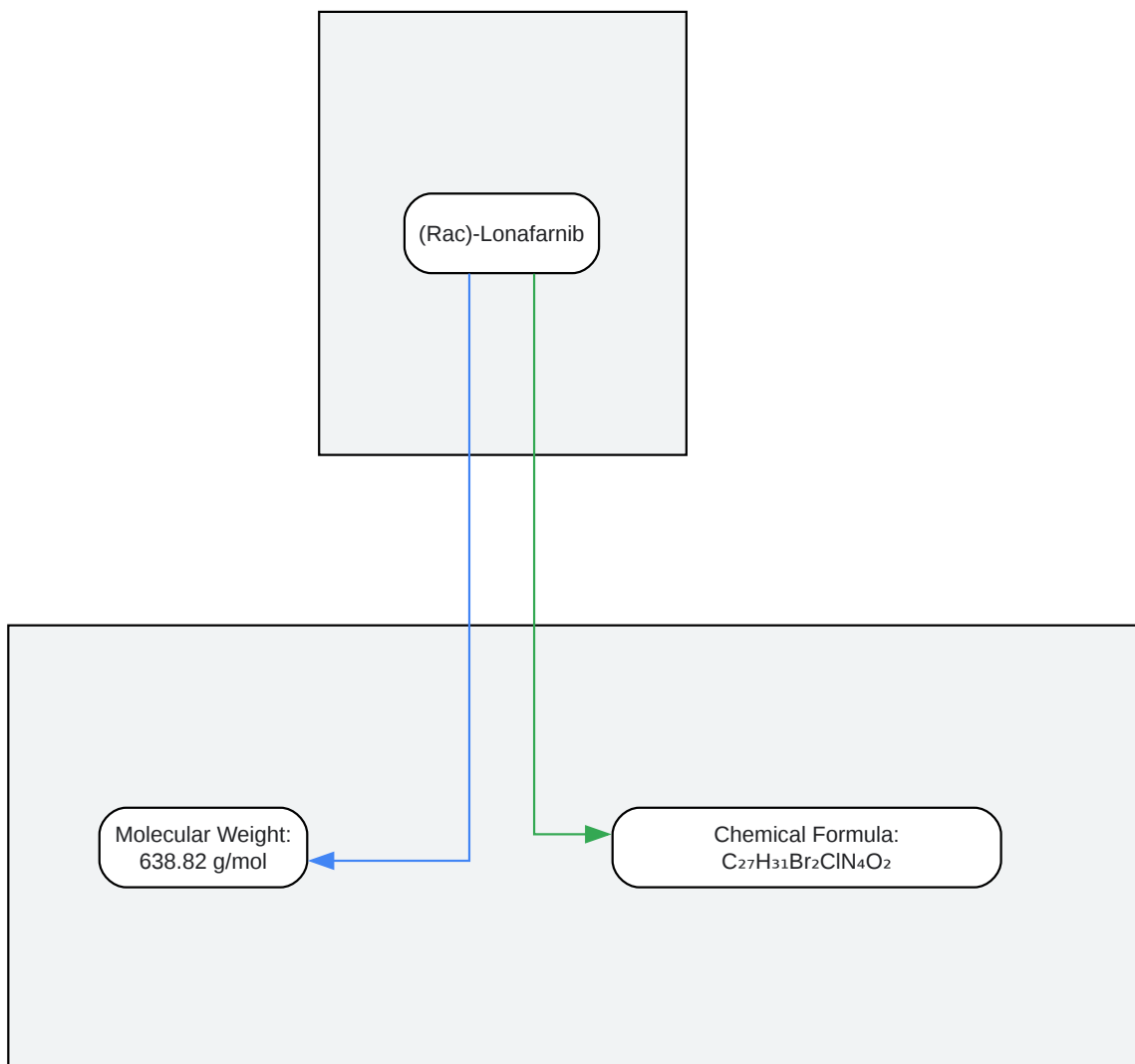
The essential molecular identifiers for **(Rac)-Lonafarnib**, the racemic mixture of Lonafarnib, are detailed below. These values are critical for a range of experimental calculations, including molarity, mass spectrometry, and stoichiometric analyses.

Property	Value
Molecular Weight	638.82 g/mol [1][2]
Chemical Formula	C ₂₇ H ₃₁ Br ₂ ClN ₄ O ₂ [1][2]

(Rac)-Lonafarnib is the racemate of Lonafarnib, a potent, orally active inhibitor of farnesyltransferase (FTase)[3][4]. As a racemic mixture, it contains equal amounts of the R- and S-enantiomers. The molecular weight and formula are identical for the racemate and the individual enantiomers.

Logical Relationship of Core Data

The following diagram illustrates the direct relationship between the subject compound and its fundamental molecular properties.



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Core properties of **(Rac)-Lonafarnib**.

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Phone: (601) 213-4426

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